

In-depth Technical Guide: Pharmacokinetics and Pharmacodynamics of YM-58790

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: YM-58790

Cat. No.: B10800973

[Get Quote](#)

Notice: Following a comprehensive search of publicly available scientific literature, clinical trial databases, and chemical registries, no specific information was found for a compound designated as "**YM-58790**." It is possible that this is an internal development code that has not been publicly disclosed, an incorrect designation, or a compound that was discontinued in early-stage development without significant published data.

The "YM" prefix was commonly used by Yamanouchi Pharmaceutical Co., Ltd. for its investigational compounds. Yamanouchi Pharmaceutical merged with Fujisawa Pharmaceutical Co., Ltd. in 2005 to form Astellas Pharma Inc. While searches were conducted for compounds developed by Yamanouchi with similar numerical designations, no direct link to "**YM-58790**" could be established, and no data on its pharmacokinetics, pharmacodynamics, or mechanism of action are available in the public domain.

Therefore, the requested in-depth technical guide, including data tables, experimental protocols, and visualizations, cannot be generated due to the absence of foundational information on **YM-58790**.

For researchers, scientists, and drug development professionals interested in the portfolio of legacy Yamanouchi compounds, it is recommended to search for information under the Astellas Pharma designation or to consult specialized proprietary databases that may contain information on early-stage or discontinued compounds.

Should a correct or alternative designation for **YM-58790** become available, this request can be revisited to provide the detailed technical guide as originally specified.

- To cite this document: BenchChem. [In-depth Technical Guide: Pharmacokinetics and Pharmacodynamics of YM-58790]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10800973#pharmacokinetics-and-pharmacodynamics-of-ym-58790]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com